

A Comparative Guide to Certifying Solar Cell Efficiency: Formamidinium Iodide vs. Alternatives

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Compound of Interest

Compound Name: *Formamidinium iodide*

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For researchers and professionals in the fields of renewable energy and materials science, accurately certifying the power conversion efficiency (PCE) of novel photovoltaic materials is a critical step toward validating their potential. This guide provides a comparative analysis of the protocols used to certify **formamidinium iodide** (FAI) perovskite solar cells and other leading solar cell technologies. It includes a summary of certified performance data, detailed experimental methodologies, and a standardized workflow for efficiency certification.

Performance Data Comparison

The following table summarizes the certified record efficiencies and key performance parameters for **formamidinium iodide** perovskite solar cells and a range of alternative photovoltaic technologies. These values have been certified by accredited laboratories under standard test conditions (STC).

Solar Cell Technology	Certified Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current Density (JSC) (mA/cm ²)	Fill Factor (FF) (%)	Certifying Body
Formamidinium Lead Iodide (FAPbI ₃)	25.21[1]	Data not readily available	Data not readily available	Data not readily available	Certified
Perovskite					
Crystalline Silicon (c-Si)	27.81[2]	Data not readily available	Data not readily available	87.55[2]	Institute for Solar Energy Research Hamelin (ISFH)[2]
Monocrystalline (n-type)					
Tunnel Oxide Passivated Contact (TOPCon)	27.02[1][3]	>0.740[4]	Data not readily available	Data not readily available	National Photovoltaic Industry Measurement and Testing Center (NPVM)[1][3][4]
Silicon					
Heterojunction (HJT) Silicon	27.08[5]	Data not readily available	Data not readily available	Data not readily available	Institute for Solar Energy Research Hamelin (ISFH)[5]
Quantum Dot (QD) Solar Cells	18.1[6]	Data not readily available	Data not readily available	Data not readily available	National Renewable Energy Laboratory (NREL)[6]

Dye-Sensitized Solar Cells (DSSC)	15.2[7]	>1[8]	Data not readily available	Data not readily available	Certified[7]
Organic Solar Cells (OSC)	20.82[9]	Data not readily available	Data not readily available	Data not readily available	Certified[9]

Experimental Protocols for Efficiency Certification

The certification of solar cell efficiency follows rigorous, standardized protocols to ensure accuracy and comparability of results across different laboratories and technologies. The primary standards are developed by the International Electrotechnical Commission (IEC). For emerging technologies like perovskite solar cells, additional specific best practices and stability testing protocols from organizations like the International Summit on Organic Photovoltaic Stability (ISOS) are crucial.

I. Standard Test Conditions (STC)

For all solar cell technologies, the primary performance is measured under Standard Test Conditions (STC) to provide a common baseline for comparison.[10][11] These conditions are:

- Irradiance: 1000 W/m²[10][11][12]
- Cell Temperature: 25°C[10][11][12]
- Light Spectrum: Air Mass 1.5 (AM1.5)[10][11][12]

II. Current-Voltage (I-V) Characteristic Measurement

The core of efficiency certification is the measurement of the current-voltage (I-V) curve of the solar cell under STC.[13] From this curve, the key performance parameters are determined:

- Open-Circuit Voltage (VOC): The maximum voltage when no current is flowing.
- Short-Circuit Current Density (JSC): The maximum current density at zero voltage.

- Fill Factor (FF): A measure of the "squareness" of the I-V curve, calculated as the ratio of the maximum power to the product of VOC and JSC.
- Power Conversion Efficiency (PCE): The ratio of the maximum power output to the input light power.

Protocol for **Formamidinium Iodide** Perovskite Solar Cells:

Due to the common occurrence of hysteresis in perovskite solar cells, specific considerations must be taken during I-V measurements:[5][14]

- Preconditioning: The cell should be preconditioned under a specific bias (e.g., near the maximum power point or open-circuit) for a defined duration before the scan to allow the device to reach a more stable state.[14]
- Scan Direction and Rate: I-V curves should be measured by scanning the voltage in both forward (from short-circuit to open-circuit) and reverse (from open-circuit to short-circuit) directions.[14] The scan rate should be reported, as it can significantly influence the measured efficiency.[14]
- Stabilized Power Output: The most reliable measure of perovskite solar cell efficiency is the stabilized power output at the maximum power point (MPP).[5] This involves holding the cell at a constant voltage near the MPP and recording the power output until it stabilizes.[12]

III. Stability Testing Protocols

Beyond the initial efficiency measurement, assessing the operational stability of the solar cell is crucial for determining its long-term performance.

For **Formamidinium Iodide** Perovskite Solar Cells (ISOS Protocols):

The ISOS protocols provide a framework for stability testing of perovskite solar cells under various stressors.[9] Key tests include:

- ISOS-D (Dark Stability): The device is stored in the dark at elevated temperatures (e.g., 65°C or 85°C) and, in some cases, high humidity to assess its intrinsic stability.[12]

- ISOS-L (Light Stability): The device is continuously illuminated (e.g., 1-sun intensity) at a controlled temperature to evaluate its performance under operational conditions.
- ISOS-T (Thermal Cycling): The device is subjected to repeated temperature cycles to assess its durability against thermal stress.[\[9\]](#)

For Crystalline Silicon and Thin-Film Solar Modules (IEC 61215 & IEC 61646):

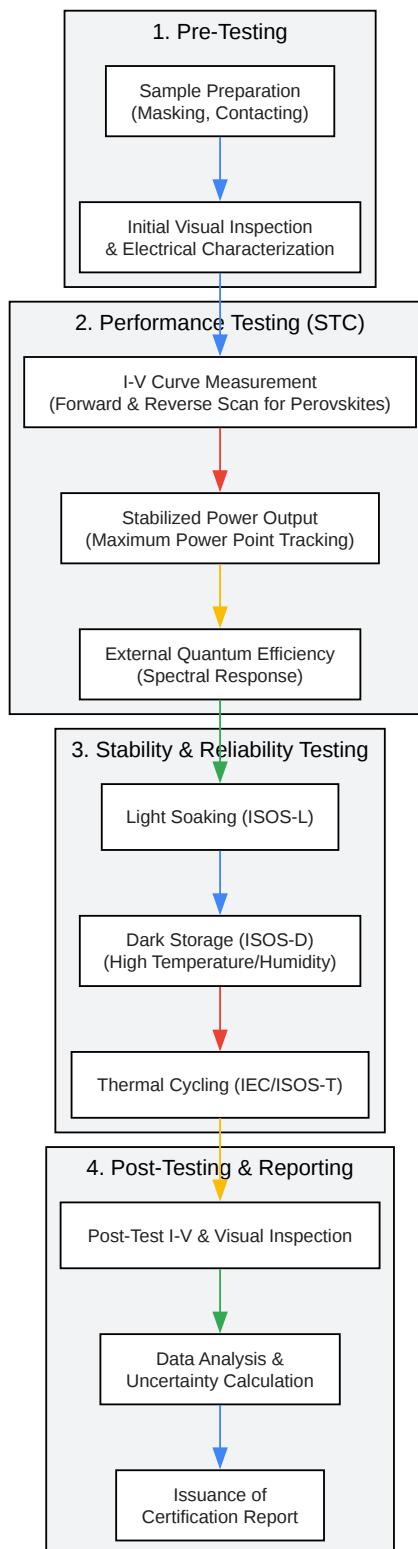
These standards are more mature and focus on module-level testing to qualify for long-term outdoor operation.[\[13\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) Key tests include:

- Thermal Cycling Test: Modules are subjected to a large number of temperature cycles (e.g., -40°C to +85°C) to test for fatigue and delamination.[\[13\]](#)[\[19\]](#)
- Damp Heat Test: Modules are exposed to high temperature (e.g., 85°C) and high relative humidity (e.g., 85%) for an extended period (e.g., 1000 hours) to test for moisture ingress and corrosion.[\[13\]](#)[\[19\]](#)
- Humidity Freeze Test: This test combines high humidity with sub-zero temperatures to evaluate the module's resistance to freezing and thawing cycles.[\[13\]](#)[\[19\]](#)
- UV Preconditioning Test: Modules are exposed to a defined dose of UV radiation to assess the stability of the encapsulant and other polymeric materials.[\[16\]](#)

Standardized Certification Workflow

The following diagram illustrates a generalized workflow for the efficiency certification of a solar cell, from initial sample preparation to final reporting. This process ensures that all necessary steps are taken to produce reliable and comparable data.

Solar Cell Efficiency Certification Workflow

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A generalized workflow for solar cell efficiency certification.

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